A Comprehensive Technical Guide to the Physical Properties of Methyl 2-Chlorobutanoate

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Compound of Interest

Compound Name:	*Methyl 2-chlorobutanoate*
CAS No.:	*26464-32-4*
Cat. No.:	*B1596342*

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Abstract

This technical guide provides an in-depth examination of the critical physical properties of **methyl 2-chlorobutanoate** ($C_5H_9ClO_2$), specifically its boiling point and density. As a chlorinated ester, this compound serves as a valuable building block and intermediate in the synthesis of various pharmaceutical and specialty chemical products.[1] A thorough understanding of its physical characteristics is paramount for process optimization, safety, and quality control in research and development as well as in manufacturing settings. This document synthesizes theoretical principles with actionable, field-proven experimental protocols to ensure the accurate determination and application of these properties.

Introduction: The Significance of **Methyl 2-Chlorobutanoate**

Methyl 2-chlorobutanoate, also known as methyl 2-chlorobutyrate, is a chiral ester that plays a significant role in organic synthesis. Its structure, featuring both an ester functional group and

a chlorine atom at the alpha position, makes it a versatile synthon for introducing the 2-chlorobutanoyl moiety into a target molecule. The reactivity of the chlorine atom allows for nucleophilic substitution reactions, while the ester group can undergo hydrolysis, transesterification, or reduction. These chemical handles are instrumental in the construction of more complex molecular architectures, particularly in the development of novel therapeutic agents.

Accurate knowledge of physical properties such as boiling point and density is a cornerstone of chemical process development. The boiling point dictates the appropriate conditions for purification by distillation, influencing decisions on operating pressure (vacuum or atmospheric) and the selection of equipment. Density is critical for mass-to-volume conversions, reaction stoichiometry calculations, and fluid handling operations. This guide provides a detailed exploration of these two key physical parameters.

Core Physical Properties of **Methyl 2-Chlorobutanoate**

The fundamental physical properties of **methyl 2-chlorobutanoate** are summarized below. These values are essential for any scientist or engineer working with this compound.

Property	Value	Conditions	Source
Boiling Point	149 °C	at 760 mmHg	[2]
Density	1.081 g/cm³	Not Specified	[2]
Molecular Formula	$C_5H_9ClO_2$	-	[3]
Molecular Weight	136.58 g/mol	-	[1][3]

These properties are influenced by the intermolecular forces present. As a polar molecule due to the carbon-chlorine and carbon-oxygen bonds, **methyl 2-chlorobutanoate** exhibits dipole-dipole interactions in addition to the London dispersion forces common to all molecules. The absence of hydrogen bond donors results in a moderate boiling point for its molecular weight.

Experimental Determination of Physical Properties

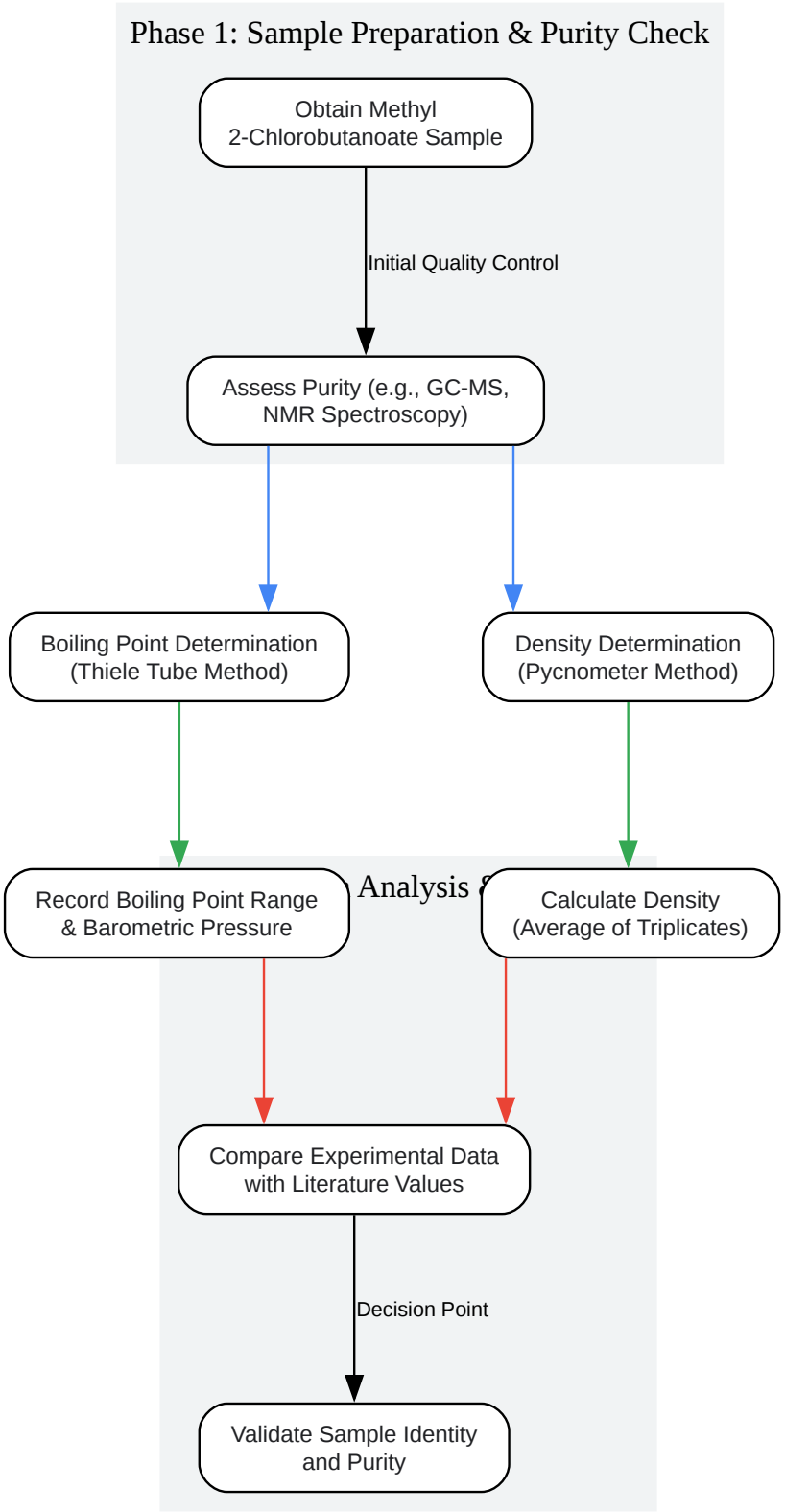
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To ensure the integrity of experimental work and the quality of synthesized materials, it is often necessary to verify the physical properties of a substance. The following sections detail robust protocols for the determination of the boiling point and density of **methyl 2-chlorobutanoate**.

Workflow for Physical Property Determination

The logical flow for determining and verifying the physical properties of a liquid sample like **methyl 2-chlorobutanoate** is illustrated in the diagram below. This process ensures a systematic approach, from sample acquisition to data analysis and validation.

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Caption: Workflow for the experimental determination and validation of the physical properties of **methyl 2-chlorobutanoate**.

Protocol for Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.[4] It relies on the principle that the boiling point is reached when the vapor pressure of the liquid equals the surrounding atmospheric pressure.[5]

Methodology:

- Apparatus Setup:
  - Secure a Thiele tube to a retort stand. Fill the tube with a high-boiling, inert liquid (e.g., mineral oil or silicone oil) to a level just above the top of the side arm.
  - Attach a small test tube (e.g., 75 x 10 mm) to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is aligned with the bottom of the test tube.
  - Add approximately 0.5 mL of the **methyl 2-chlorobutanoate** sample into the small test tube.
  - Place a capillary tube (sealed at one end) into the test tube with the open end down.[4]
  - Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the sample is immersed in the oil bath.
- Heating and Observation:
  - Gently heat the side arm of the Thiele tube with a micro-burner or hot air gun.[4] The design of the tube will ensure even heat distribution through convection.
  - As the temperature rises, air trapped in the capillary tube will expand and be expelled.
  - Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the vapor of the sample has displaced all the air.

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- Measurement:
  - Remove the heat source and allow the apparatus to cool slowly.
  - Observe the capillary tube closely. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn into the capillary tube.[4]
  - Record this temperature.
  - It is good practice to repeat the heating and cooling cycle to obtain a second, more accurate reading.

Causality and Trustworthiness: This method is self-validating because the boiling point is a distinct physical event. The moment the liquid enters the capillary, it signifies that the external pressure has overcome the vapor pressure of the sample, providing a precise and reproducible endpoint. Recording the atmospheric pressure is crucial, as the boiling point is pressure-dependent.

Protocol for Density Determination

Density is an intrinsic property defined as the mass of a substance per unit volume.[6] Its determination requires precise measurements of both mass and volume.

Methodology:

- Mass Measurement:
  - Using an analytical balance, accurately measure the mass of a clean, dry graduated cylinder or pycnometer.[7][8] Record this value.
- Volume Measurement and Second Mass Measurement:
  - Carefully add a specific volume of **methyl 2-chlorobutanoate** (e.g., 10 mL) to the graduated cylinder.[7] Record the exact volume, reading the bottom of the meniscus.
  - Measure the combined mass of the graduated cylinder and the liquid sample.[7][8]
- Calculation:

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- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.[7][8]
- Calculate the density using the formula: Density = Mass / Volume.[9]
- The temperature of the sample should be recorded, as density is temperature-dependent.

- Validation:
  - To ensure accuracy, the procedure should be repeated at least three times, and the average density should be reported.[7]

Causality and Trustworthiness: The accuracy of this method is directly dependent on the precision of the balance and the volumetric glassware. Using a pycnometer, a flask with a precisely known volume, can yield more accurate results than a graduated cylinder. Performing the measurement in triplicate and calculating the average minimizes random errors and provides a more reliable value.

Conclusion

This guide has detailed the essential physical properties of **methyl 2-chlorobutanoate**, specifically its boiling point of 149 °C at 760 mmHg and a density of 1.081 g/cm^3.[2] Furthermore, it has provided robust, step-by-step protocols for the experimental verification of these values. For professionals in research and drug development, a firm grasp of these properties and the methodologies to confirm them is indispensable for ensuring the efficiency, safety, and reproducibility of synthetic processes. Adherence to these principles of scientific integrity and experimental rigor will undoubtedly contribute to successful outcomes in the laboratory and beyond.

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